

Alibendol (CAS 26750-81-2): An In-depth Technical Guide

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Compound of Interest

Compound Name: *Alibendol*

Cat. No.: *B1195274*

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Disclaimer: The following technical guide on **Alibendol** (CAS 26750-81-2) has been compiled from publicly available data. A significant conflict exists in the scientific and commercial literature regarding its primary pharmacological activity. While most sources describe it as an antispasmodic and choleric/cholekinetic agent for gastrointestinal use, some sources misattribute to it the anthelmintic properties of a different drug, albendazole. This guide will focus on the more frequently cited gastrointestinal applications, but researchers should be aware of this discrepancy. No primary, peer-reviewed studies detailing the specific mechanism of action, signaling pathways, or comprehensive in vivo pharmacokinetics of **Alibendol** have been identified in the public domain. Therefore, the experimental protocols and signaling pathways described herein are based on general methodologies for testing the claimed activities and should be considered illustrative rather than specific to **Alibendol**.

Core Properties of Alibendol

Alibendol is a salicylamide derivative with the chemical name 5-Allyl-N-(2-hydroxyethyl)-3-methoxysalicylamide.^[1] It is also known by the synonym Cebera.^[1] The compound is typically a white to almost white crystalline powder.^[1]

Chemical and Physical Data

The fundamental chemical and physical properties of **Alibendol** are summarized in the table below. This information is consistently reported across multiple chemical suppliers and databases.

Property	Value	Citations
CAS Number	26750-81-2	[1]
Molecular Formula	C ₁₃ H ₁₇ NO ₄	[1]
Molecular Weight	251.28 g/mol	
Appearance	White to almost white powder/crystal	
Melting Point	98 - 102 °C	
Purity	≥ 98% (by GC)	
Storage Conditions	2 - 8 °C	
Synonyms	5-Allyl-N-(2-hydroxyethyl)-3-methoxysalicylamide, Cebera	

Pharmacological Profile: A Dichotomy in the Literature

The pharmacological profile of **Alibendol** is subject to conflicting reports. The predominant classification describes it as a compound with effects on the gastrointestinal system, specifically as an antispasmodic, choleric, and cholekinetic agent. This suggests its potential utility in conditions related to indigestion, nausea, vomiting, and constipation.

However, a notable and persistent misattribution in some literature describes **Alibendol** as an anthelmintic drug, a property of albendazole. This alternative mechanism involves the inhibition of tubulin polymerization in parasites. This guide will proceed based on the more frequently cited gastrointestinal properties, but the user is strongly advised to seek definitive primary sources to resolve this ambiguity.

Postulated Mechanism of Action: Gastrointestinal Agent

Assuming the gastrointestinal profile is accurate, **Alibendol**'s therapeutic effects can be broken down into three related functions:

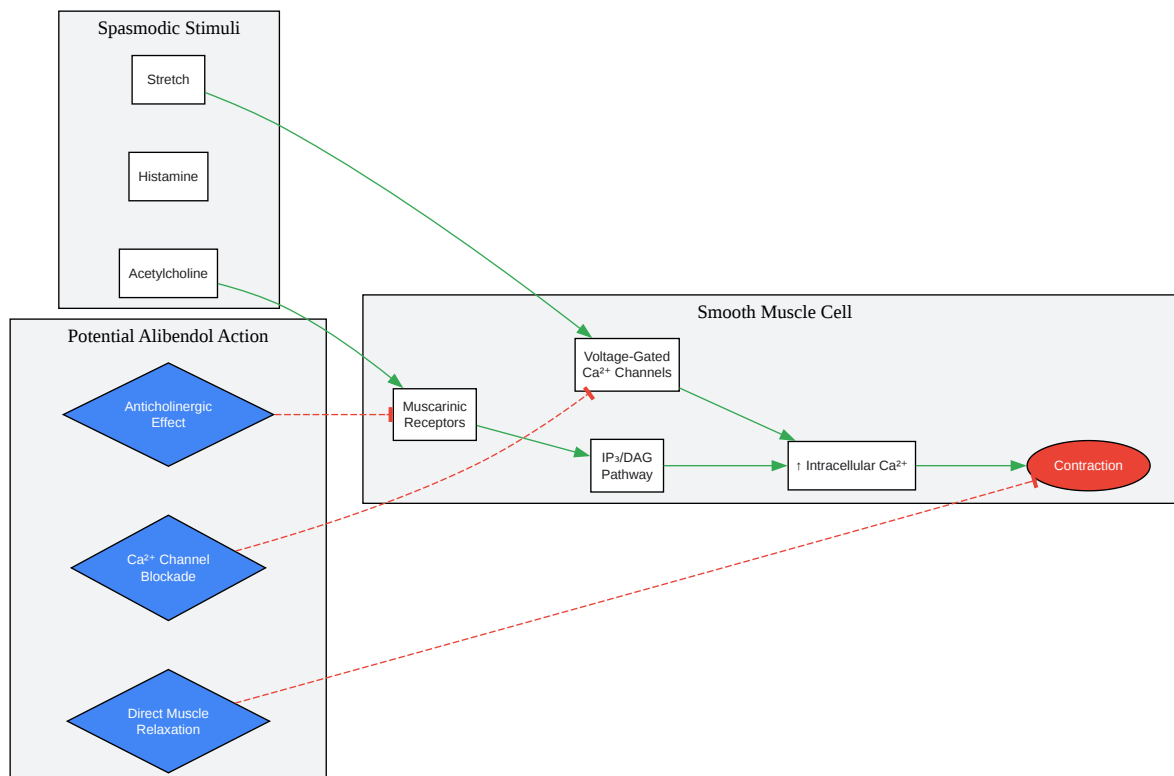
- Antispasmodic: The relaxation of smooth muscle, particularly in the gastrointestinal tract. This can alleviate cramps and pain associated with muscle spasms.
- Choleric: The stimulation of the liver to produce a greater volume of bile.
- Cholekinetic: The promotion of the contraction of the gallbladder and the relaxation of the sphincter of Oddi, leading to the discharge of bile into the duodenum.

The precise molecular targets and signaling pathways for **Alibendol** remain unelucidated in publicly available literature. However, the mechanisms of other drugs with similar actions can provide a hypothetical framework. Antispasmodic effects are often achieved through direct muscle relaxation, blockade of calcium channels, or anticholinergic (muscarinic receptor antagonist) activity. Choleric and cholekinetic effects can be mediated by hormonal signaling (e.g., involving cholecystokinin) or direct actions on hepatocytes and gallbladder smooth muscle.

Hypothetical Signaling Pathways and Workflows

Given the lack of specific data for **Alibendol**, the following diagrams illustrate general pathways and workflows relevant to its claimed antispasmodic and choleric/cholekinetic activities.

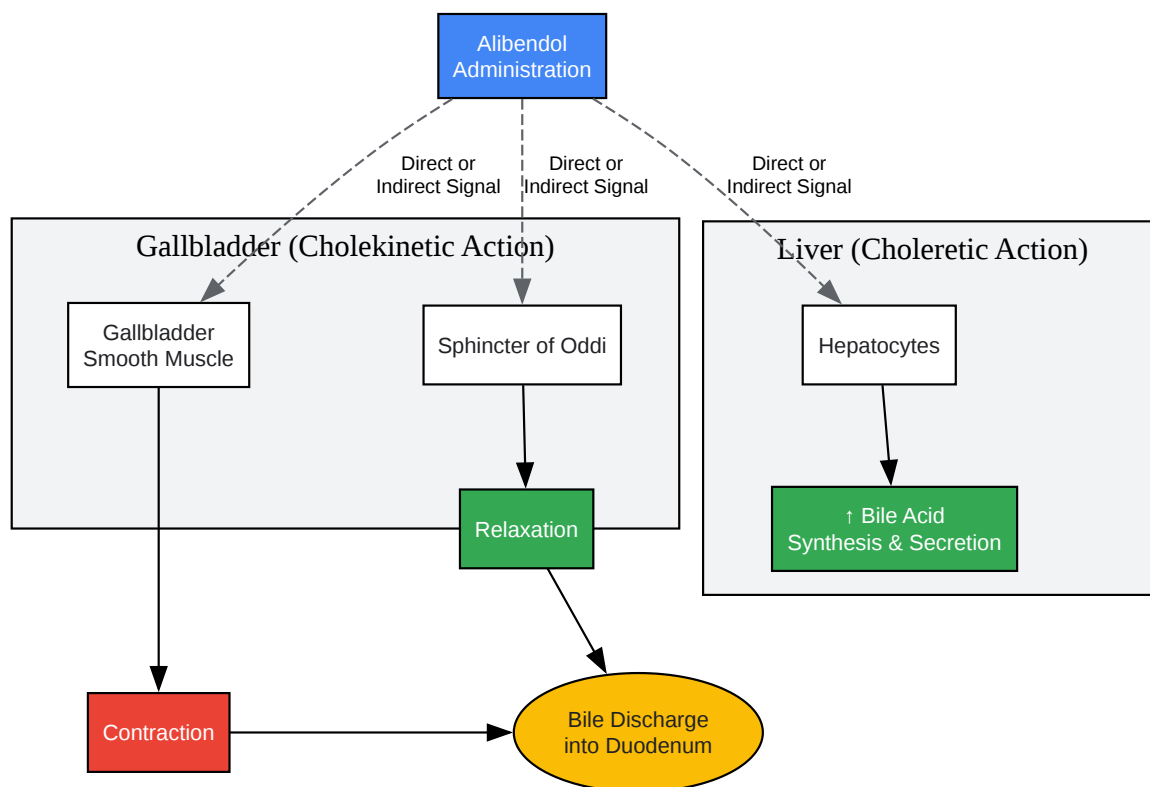
General Antispasmodic Mechanisms in GI Smooth Muscle



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Caption: Potential antispasmodic mechanisms of action in GI smooth muscle.

General Choleric and Cholekinetic Workflow



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References

- 1. [taylorandfrancis.com](https://www.taylorandfrancis.com) [taylorandfrancis.com]
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